

TM38837 solubility in DMSO and ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TM38837

Cat. No.: B611399

[Get Quote](#)

TM38837 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **TM38837** in common laboratory solvents, DMSO and ethanol.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **TM38837**?

A1: **TM38837** is soluble in both DMSO and ethanol. For creating high-concentration stock solutions, DMSO is commonly used.

Q2: What is the maximum solubility of **TM38837** in DMSO and ethanol?

A2: The solubility of **TM38837** has been reported to be up to 20 mM in both DMSO and ethanol.^[1] One supplier also indicates a solubility of up to 41.67 mg/mL (67.48 mM) in DMSO.^[2] For specific applications, it is always recommended to refer to the batch-specific data on the Certificate of Analysis.

Q3: How should I prepare a stock solution of **TM38837**?

A3: To prepare a stock solution, you will need the batch-specific molecular weight from the product vial or Certificate of Analysis. A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below.

Q4: I am having trouble dissolving **TM38837**. What should I do?

A4: If you encounter solubility issues, you can try the following troubleshooting steps:

- Warm the solution: Gently warm the solution to 37°C.
- Sonication: Use an ultrasonic bath to aid in dissolution.
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.
- Fresh Solvent: Ensure the solvent used is anhydrous and of high purity, as water content can affect solubility.

Q5: How should I store **TM38837** powder and its stock solutions?

A5:

- Powder: The solid compound should be stored at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks), kept dry and in the dark.[\[3\]](#)
- Stock Solutions: For stock solutions in DMSO, it is recommended to store them in aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[4\]](#) Avoid repeated freeze-thaw cycles.

Q6: What are the recommended vehicle formulations for in vivo studies?

A6: For in vivo experiments, **TM38837** has been administered in vehicle solutions such as:

- 0.1% Tween 80 and 1% hydroxypropyl methylcellulose for oral administration (p.o.).
- 10% DMSO and 10% Cremophor EL in saline for intracerebroventricular (icv) injections.

Data Presentation

Table 1: Solubility of **TM38837**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	20	12.35	
DMSO	67.48	41.67	
Ethanol	20	12.35	

Note: The molecular weight of **TM38837** is 617.51 g/mol . Batch-specific molecular weights may vary.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **TM38837** in DMSO

Materials:

- **TM38837** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Pipettes

Methodology:

- Determine the Mass: Using the batch-specific molecular weight (MW) of **TM38837** (approx. 617.51 g/mol), calculate the mass required to make a 10 mM stock solution. For example, to make 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 617.51 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.1751 \text{ mg}$

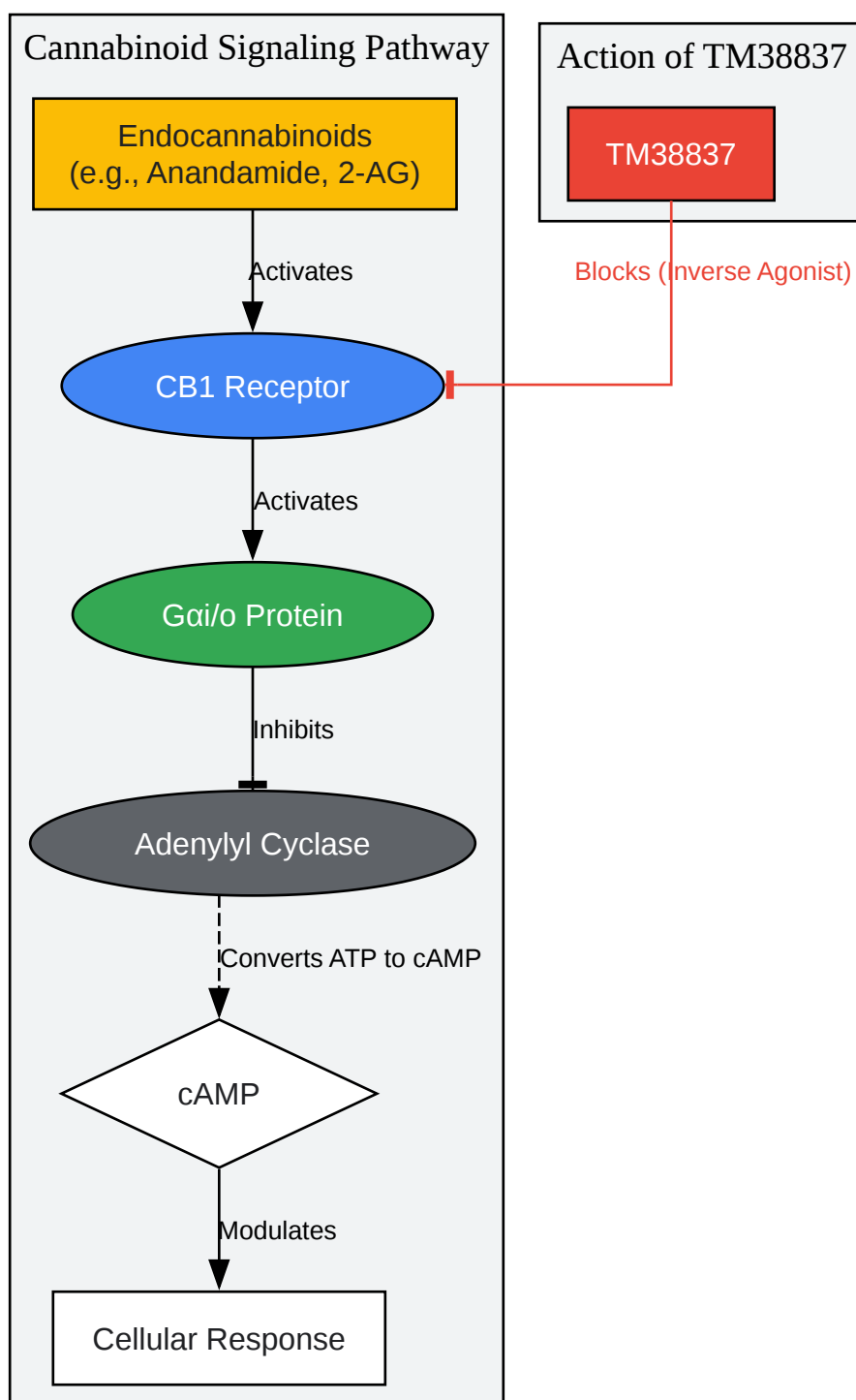
- **Weigh the Compound:** Carefully weigh out the calculated mass of **TM38837** powder and place it in a sterile vial.
- **Add Solvent:** Add the appropriate volume of DMSO to the vial. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Cap the vial tightly and vortex until the compound is fully dissolved. If necessary, gently warm the solution to 37°C or place it in an ultrasonic bath for a short period.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile tubes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Protocol 2: General Workflow for an In Vitro Cell-Based Assay

This protocol provides a general outline. Specific cell types, incubation times, and endpoint measurements will need to be optimized for your particular experiment.

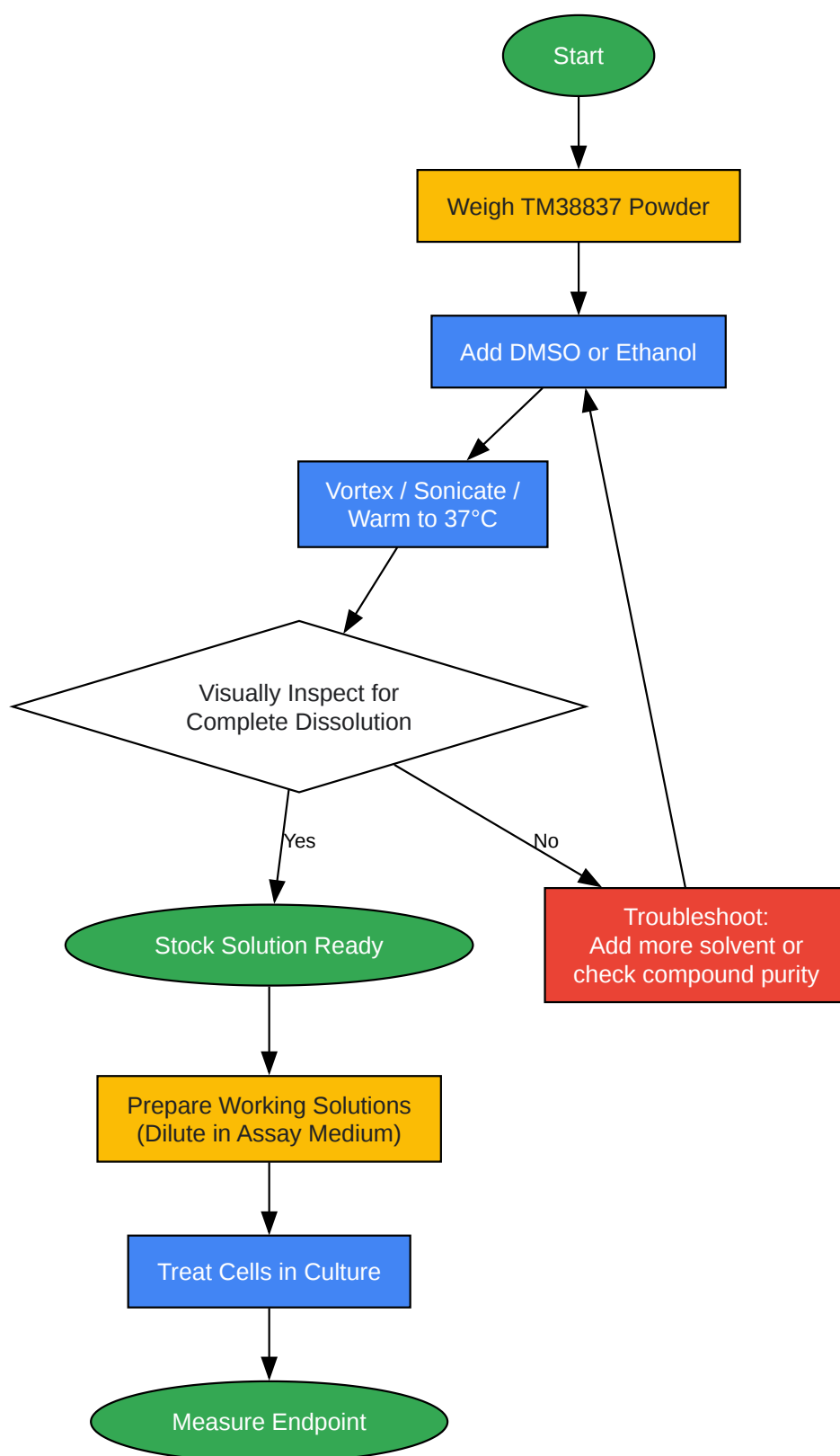
- **Cell Plating:** Seed cells in a 96-well plate at a predetermined density and allow them to adhere and grow for 18-24 hours.
- **Prepare Working Solutions:** On the day of the experiment, thaw your **TM38837** stock solution. Prepare serial dilutions of **TM38837** in the appropriate cell culture medium to achieve the desired final concentrations. The final DMSO concentration in the culture medium should typically be kept low (e.g., <0.5%) to avoid solvent toxicity.
- **Compound Treatment:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **TM38837**. Include appropriate controls (e.g., vehicle control with the same final DMSO concentration).
- **Incubation:** Incubate the cells with the compound for the desired period (e.g., 2 hours).
- **Assay Endpoint:** After incubation, perform the assay to measure the desired biological effect (e.g., receptor binding, second messenger levels, gene expression).

Visualizations



[Click to download full resolution via product page](#)

Caption: **TM38837** acts as a CB1 receptor inverse agonist, blocking its activation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and using **TM38837** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TM 38837 | CB1 Receptors | Tocris Bioscience [tocris.com]
- 2. glpbio.com [glpbio.com]
- 3. medkoo.com [medkoo.com]
- 4. TM38837|1253641-65-4|COA [dcchemicals.com]
- To cite this document: BenchChem. [TM38837 solubility in DMSO and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611399#tm38837-solubility-in-dms0-and-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com